

Halogenated Quinoline-3-Carboxylic Acids: A Comparative Guide to Structure-Activity Relationships

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Compound of Interest

Compound Name: 6-Bromo-4-hydroxyquinoline-3-carboxylic acid

CAS No.: 302553-00-0

Cat. No.: B1269213

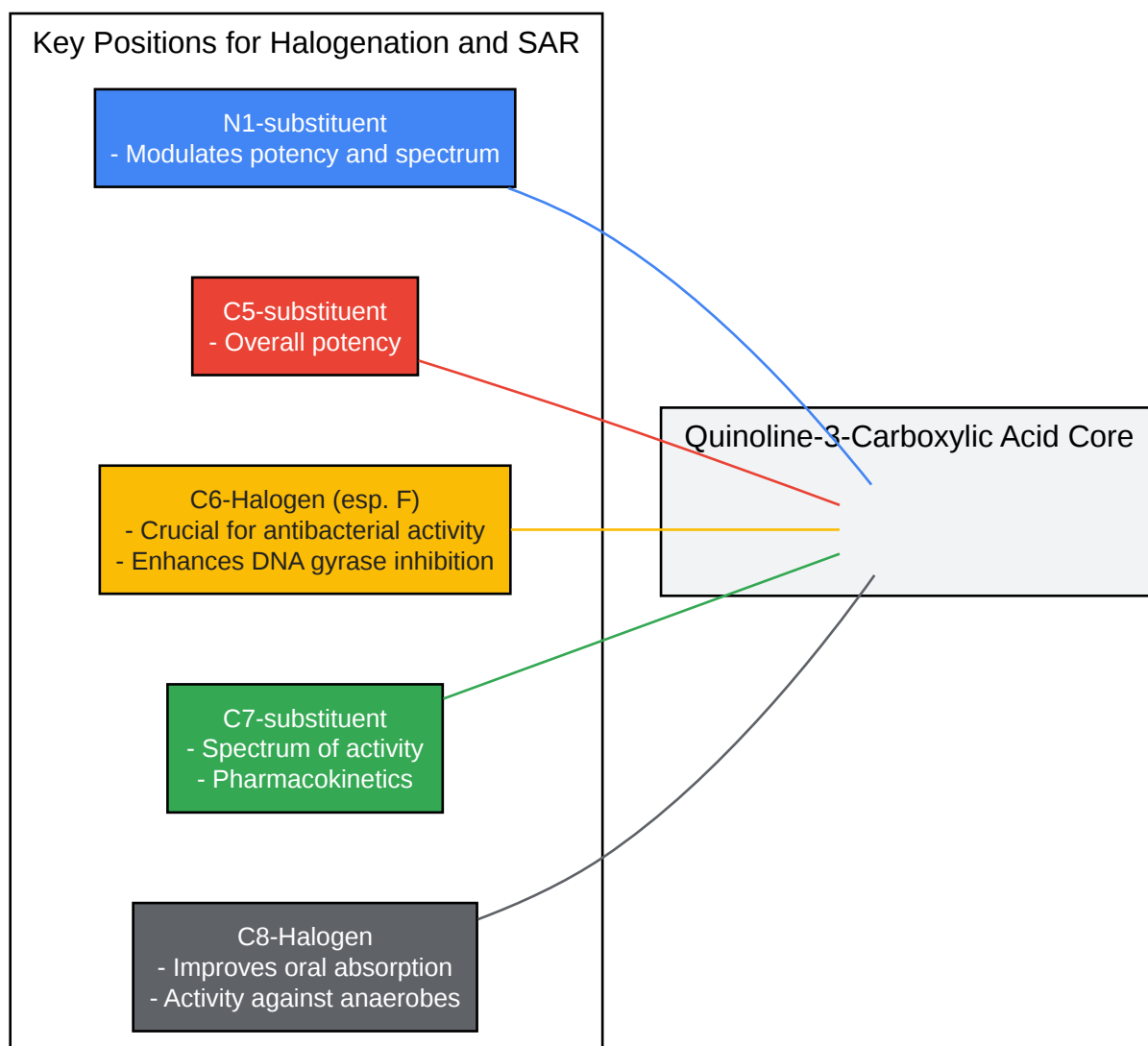
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The quinoline-3-carboxylic acid scaffold is a cornerstone in medicinal chemistry, forming the backbone of numerous therapeutic agents. The strategic introduction of halogens to this core structure has proven to be a powerful tool for modulating potency, selectivity, and pharmacokinetic properties. This guide provides a comparative analysis of the structure-activity relationships (SAR) of halogenated quinoline-3-carboxylic acids across antibacterial, antiviral, and anticancer activities, supported by experimental data and detailed protocols.

Key Structure-Activity Relationship Principles

The biological activity of halogenated quinoline-3-carboxylic acids is intricately linked to the nature and position of substituents on the quinoline ring. The following diagram illustrates the key positions where modifications, particularly halogenation, significantly influence the compound's therapeutic profile.



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Caption: General SAR of Halogenated Quinoline-3-Carboxylic Acids.

Antibacterial Activity: Targeting Bacterial Topoisomerases

Halogenated quinoline-3-carboxylic acids, particularly the fluoroquinolones, are potent antibacterial agents that primarily inhibit bacterial DNA gyrase and topoisomerase IV.^{[1][2]} The C-3 carboxylic acid moiety is essential for this activity.^[1]

Comparative Antibacterial Activity Data

The following table summarizes the Minimum Inhibitory Concentration (MIC) values of representative fluoroquinolones against various bacterial strains. Lower MIC values indicate greater antibacterial potency.

Compound	C6-Substituent	C7-Substituent	N1-Substituent	S. aureus MIC (µg/mL)	E. coli MIC (µg/mL)	P. aeruginosa MIC (µg/mL)	Reference
Norfloxacin	F	Piperazinyl	Ethyl	0.25 - 4	0.06 - 0.5	0.5 - 8	[3]
Ciprofloxacin	F	Piperazinyl	Cyclopropyl	0.12 - 1	0.008 - 0.12	0.12 - 1	[3][4]
Levofloxacin	F	4-Methylpiperazinyl	(S)-(-)-Methyl	0.25 - 1	0.03 - 0.12	0.5 - 4	[3]
Amifloxacin	F	4-Methylpiperazinyl	Methylamino	0.25	0.25	-	[5]

Anticancer Activity: Diverse Mechanisms of Action

Certain halogenated quinoline-3-carboxylic acids have demonstrated significant anticancer activity through various mechanisms, including the inhibition of human dihydroorotate dehydrogenase (DHODH) and the disruption of microtubule polymerization.[1][6]

Comparative Anticancer Activity Data

The table below presents the half-maximal inhibitory concentration (IC₅₀) values of selected halogenated quinoline derivatives against different human cancer cell lines.

Compound	Halogen Position(s)	Other Key Substituent s	Cell Line	IC50 (μM)	Reference
Quinoline-Chalcone Derivative 12e	-	Chalcone moiety	MGC-803 (Gastric)	1.38	[1]
HCT-116 (Colon)	5.34	[1]			
MCF-7 (Breast)	5.21	[1]			
Quinoline-5-sulfonamide 3c	-	8-hydroxy, 5-sulfonamide	C-32 (Melanoma)	< 100	[7]
MDA-MB-231 (Breast)	< 100	[7]			
A549 (Lung)	< 100	[7]			
Quinoline-indole derivative 62	-	Indole moiety	HepG2 (Liver)	0.002 - 0.011	[6]
KB (Oral)	0.002 - 0.011	[6]			
HCT-8 (Colon)	0.002 - 0.011	[6]			
4,5-diaryl-2-aminoimidazole 59	-	4,5-diaryl-2-aminoimidazole	MCF-7 (Breast)	0.003	[6]

Antiviral Activity: Targeting Viral Replication

Halogenated quinoline-3-carboxylic acids have also emerged as promising antiviral agents, with activity against a range of viruses. A key mechanism of action is the inhibition of host-cell

dihydroorotate dehydrogenase (DHODH), an enzyme essential for pyrimidine biosynthesis, which is crucial for viral replication.[8]

Comparative Antiviral Activity Data

The following table summarizes the 50% effective concentration (EC50) values of various quinoline derivatives against different viruses.

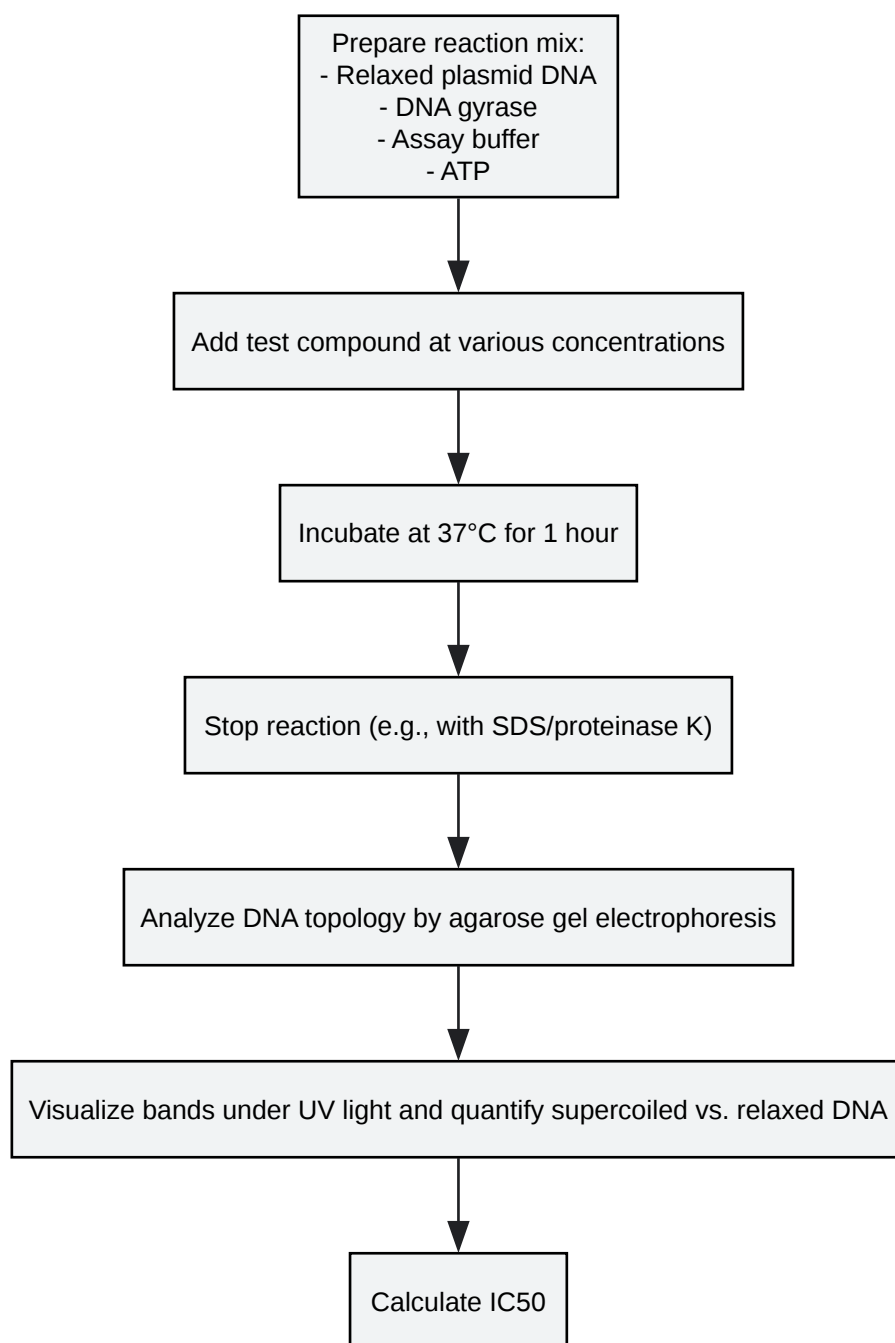
Compound	Halogen Position(s)	Target Virus	Cell Line	EC50 (μM)	Reference
Compound 19	-	Enterovirus D68 (EV-D68)	RD	0.05 - 0.10	[9]
Andrographolide derivative 4	-	Zika Virus (ZIKV)	-	1.31	[10]
Dibucaine derivative 6	-	Enterovirus A71 (EV-A71)	-	1.238	[10]
1H-1,2,3-triazole-tethered 4-amino-quinoline-ferrocenylchalcone conjugate 3	-	Dengue Virus (DENV-1, 2, 3, 4)	-	0.73 - 1.56	[10]
4-Quinoline Carboxylic Acid Analogue C44	7-F	Vesicular Stomatitis Virus (VSV)	MDCK	0.0019	[11]
Influenza A (WSN)	MDCK	0.041	[11]		

Experimental Protocols

DNA Gyrase Inhibition Assay

This assay measures the ability of a compound to inhibit the supercoiling activity of DNA gyrase.^{[12][13]}

Workflow:



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Caption: DNA Gyrase Inhibition Assay Workflow.

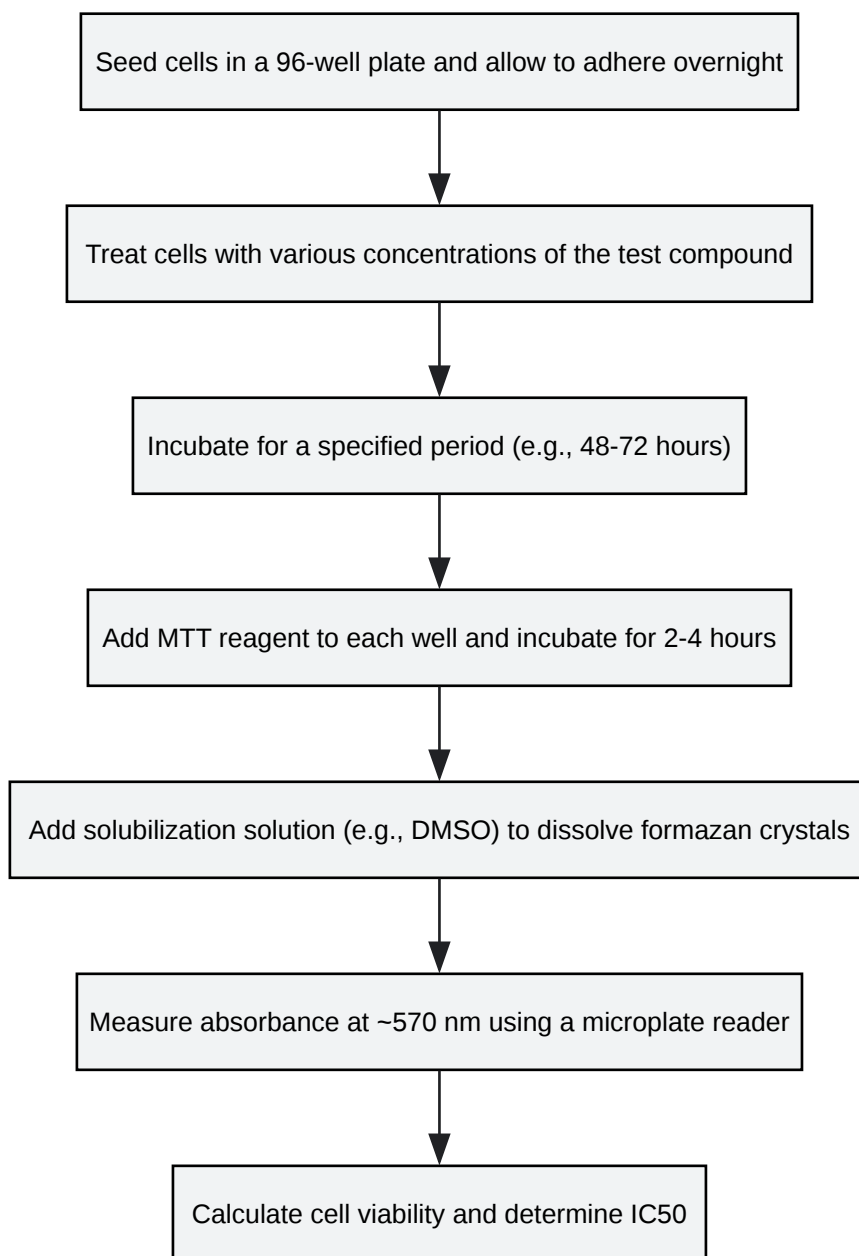
Detailed Method:

- **Reaction Setup:** In a microcentrifuge tube, combine relaxed pBR322 plasmid DNA, E. coli DNA gyrase, and the test compound dissolved in a suitable solvent (e.g., DMSO).
- **Initiation:** Start the reaction by adding ATP. The final reaction volume is typically 20-30 μ L.
- **Incubation:** Incubate the reaction mixture at 37°C for 1 hour to allow for DNA supercoiling.
- **Termination:** Stop the reaction by adding a stop solution containing SDS and proteinase K, followed by incubation at 37°C for 30 minutes.
- **Electrophoresis:** Load the samples onto a 1% agarose gel and perform electrophoresis to separate the supercoiled and relaxed forms of the plasmid DNA.
- **Visualization and Analysis:** Stain the gel with ethidium bromide or a safer alternative, visualize the DNA bands under UV light, and quantify the band intensities to determine the extent of inhibition. The IC₅₀ value is the concentration of the compound that inhibits supercoiling activity by 50%.

MTT Assay for Cytotoxicity

The MTT assay is a colorimetric assay for assessing cell metabolic activity, which is an indicator of cell viability, proliferation, and cytotoxicity.^{[14][15][16]}

Workflow:



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Caption: MTT Assay Workflow for determining cytotoxicity.

Detailed Method:

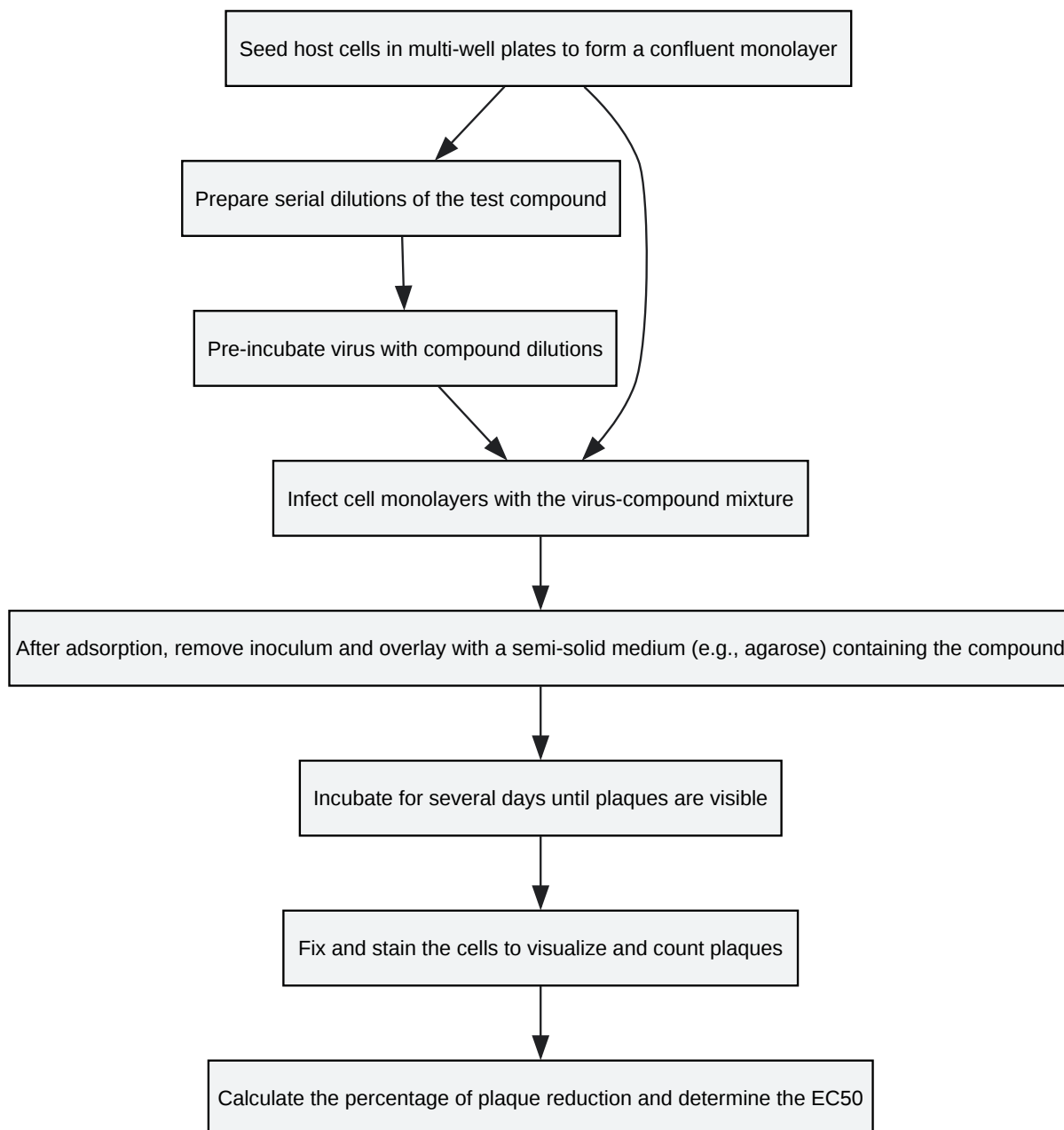
- Cell Seeding: Plate cells in a 96-well plate at a predetermined density and incubate overnight to allow for cell attachment.

- **Compound Treatment:** Treat the cells with serial dilutions of the halogenated quinoline-3-carboxylic acid derivatives and incubate for 48 to 72 hours.
- **MTT Addition:** Add MTT solution to each well and incubate for 2-4 hours at 37°C. During this time, viable cells with active mitochondria will reduce the yellow MTT to purple formazan crystals.
- **Solubilization:** Add a solubilizing agent, such as DMSO, to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance of the solution at a wavelength of approximately 570 nm using a microplate reader.
- **Data Analysis:** The absorbance is directly proportional to the number of viable cells. Calculate the percentage of cell viability relative to an untreated control and determine the IC50 value, which is the concentration of the compound that reduces cell viability by 50%.

Plaque Reduction Assay for Antiviral Activity

This assay is used to quantify the reduction in infectious virus particles in the presence of an antiviral compound.^{[17][18]}

Workflow:



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Caption: Plaque Reduction Assay Workflow.

Detailed Method:

- Cell Culture: Grow a confluent monolayer of susceptible host cells in multi-well plates.
- Virus and Compound Preparation: Prepare serial dilutions of the test compound and mix with a known concentration of the virus.
- Infection: Infect the cell monolayers with the virus-compound mixtures.
- Overlay: After an adsorption period, remove the inoculum and add an overlay medium (e.g., containing agarose or methylcellulose) with the corresponding compound concentration. This restricts the spread of the virus to adjacent cells, leading to the formation of localized plaques.
- Incubation: Incubate the plates for a period sufficient for plaque formation (typically 2-10 days, depending on the virus).
- Plaque Visualization: Fix the cells and stain with a dye (e.g., crystal violet) that stains viable cells. Plaques will appear as clear zones where cells have been lysed by the virus.
- Data Analysis: Count the number of plaques in each well. The percentage of plaque reduction is calculated relative to a virus-only control. The EC50 is the concentration of the compound that reduces the number of plaques by 50%.

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